

# Application Notes and Protocols for (+/-)-Terreic Acid in Antimicrobial Susceptibility Testing

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## Compound of Interest

Compound Name: (+/-)-Terreic acid

Cat. No.: B15570959

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## Introduction

**(+/-)-Terreic acid**, a metabolite produced by the fungus *Aspergillus terreus*, has demonstrated notable antimicrobial properties.<sup>[1][2]</sup> Its primary mechanism of action involves the covalent inhibition of UDP-N-acetylglucosamine 1-carboxyvinyltransferase (MurA), a crucial enzyme in the biosynthesis of the bacterial cell wall.<sup>[1][3][4][5]</sup> This document provides detailed application notes and standardized protocols for conducting antimicrobial susceptibility testing (AST) with **(+/-)-Terreic acid** to evaluate its efficacy against a range of bacterial species.

## Mechanism of Action

**(+/-)-Terreic acid** acts as a covalent inhibitor of the MurA enzyme, binding to the thiol group of the Cys115 residue in the enzyme's active site.<sup>[3][4][5]</sup> This inactivation is dependent on the presence of the substrate UDP-N-acetylglucosamine (UNAG). The binding of UNAG induces a conformational change in MurA, creating a closed binary state that allows **(+/-)-Terreic acid** to interact with Cys115.<sup>[3]</sup> This covalent modification disrupts the catalytic cycle of MurA, ultimately inhibiting peptidoglycan synthesis and leading to bacterial cell death.<sup>[3][4][6][7][8]</sup>

Interestingly, some studies suggest that the antibiotic activity of terreic acid may also involve other mechanisms, as overexpression of MurA did not fully protect cells from its effects.

## Data Presentation: Minimum Inhibitory Concentrations (MIC) of (+/-)-Terreic acid

The following table summarizes the reported Minimum Inhibitory Concentration (MIC) values of **(+/-)-Terreic acid** against various bacterial strains. These values provide a quantitative measure of its potency.

| Bacterial Strain                     | Gram Stain    | MIC (µg/mL) |
|--------------------------------------|---------------|-------------|
| Escherichia coli                     | Gram-Negative | 25 - 100    |
| Gram-positive bacteria (unspecified) | Gram-Positive | 25 - 100    |
| Gram-negative bacteria (unspecified) | Gram-Negative | 25 - 100    |
| Xanthomonas oryzae                   | Gram-Negative | 12.5        |
| Xanthomonas citri                    | Gram-Negative | 50          |

Note: The original data was presented as a range for Gram-positive and Gram-negative bacteria. Further testing against specific species is recommended.

## Experimental Protocols

### Preparation of (+/-)-Terreic Acid Stock Solution

Due to its poor aqueous solubility, a stock solution of **(+/-)-Terreic acid** should be prepared in an organic solvent. Dimethyl sulfoxide (DMSO) is a commonly used solvent for this purpose.

Materials:

- **(+/-)-Terreic acid** powder
- Dimethyl sulfoxide (DMSO), sterile

- Sterile microcentrifuge tubes or vials

Protocol:

- Accurately weigh the desired amount of **(+/-)-Terreic acid** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of sterile DMSO to achieve a high concentration stock solution (e.g., 10 mg/mL). The molecular weight of Terreic acid is 154.12 g/mol .
- Vortex the solution until the compound is completely dissolved. Gentle warming (up to 37°C) may be applied if necessary.
- Sterilize the stock solution by filtering it through a 0.22 µm syringe filter into a new sterile tube.
- Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

## Broth Microdilution Method for MIC Determination

This method is used to determine the minimum concentration of **(+/-)-Terreic acid** that inhibits the visible growth of a bacterial isolate.

Materials:

- **(+/-)-Terreic acid** stock solution
- Cation-adjusted Mueller-Hinton Broth (CAMHB), sterile
- Sterile 96-well microtiter plates
- Bacterial inoculum equivalent to a 0.5 McFarland standard
- Sterile saline or broth for inoculum dilution
- Incubator (35 ± 2°C)
- Microplate reader (optional)

#### Protocol:

- Prepare Serial Dilutions: a. Add 100  $\mu$ L of sterile CAMHB to all wells of a 96-well microtiter plate. b. Add a specific volume of the **(+/-)-Terreic acid** stock solution to the first well of each row to achieve the desired starting concentration, and mix thoroughly. c. Perform a two-fold serial dilution by transferring 100  $\mu$ L from the first well to the second, and so on, down the plate. Discard 100  $\mu$ L from the last well.
- Prepare Bacterial Inoculum: a. Prepare a bacterial suspension in sterile saline or broth with a turbidity equivalent to a 0.5 McFarland standard (approximately  $1-2 \times 10^8$  CFU/mL). b. Dilute the standardized inoculum in CAMHB to achieve a final concentration of approximately  $5 \times 10^5$  CFU/mL in the test wells.
- Inoculation: a. Add 100  $\mu$ L of the diluted bacterial inoculum to each well of the microtiter plate, resulting in a final volume of 200  $\mu$ L per well. b. Include a positive control (broth + inoculum, no drug) and a negative control (broth only) on each plate. A solvent control (broth + inoculum + highest concentration of DMSO used) should also be included to ensure the solvent does not inhibit bacterial growth.
- Incubation: a. Cover the plate and incubate at  $35 \pm 2^\circ\text{C}$  for 18-24 hours in ambient air.
- Determination of MIC: a. The MIC is the lowest concentration of **(+/-)-Terreic acid** at which there is no visible growth of the organism. This can be determined by visual inspection or by measuring the optical density at 600 nm using a microplate reader.

## Agar Disk Diffusion Method

This method provides a qualitative assessment of the antimicrobial activity of **(+/-)-Terreic acid**.

#### Materials:

- **(+/-)-Terreic acid** stock solution
- Sterile blank paper disks (6 mm diameter)
- Mueller-Hinton Agar (MHA) plates

- Bacterial inoculum equivalent to a 0.5 McFarland standard
- Sterile swabs
- Incubator ( $35 \pm 2^{\circ}\text{C}$ )

#### Protocol:

- Prepare Disks: a. Aseptically apply a known amount of the **(+/-)-Terreic acid** stock solution to sterile blank paper disks and allow the solvent to evaporate completely in a sterile environment. The amount of compound per disk should be optimized based on preliminary experiments.
- Inoculation: a. Using a sterile swab, evenly streak the bacterial inoculum over the entire surface of an MHA plate to create a uniform lawn of growth.
- Application of Disks: a. Aseptically place the prepared **(+/-)-Terreic acid** disks onto the surface of the inoculated MHA plate. b. Gently press the disks to ensure complete contact with the agar. c. Include a solvent-only disk as a negative control and a disk containing a standard antibiotic as a positive control.
- Incubation: a. Invert the plates and incubate at  $35 \pm 2^{\circ}\text{C}$  for 18-24 hours.
- Measurement of Inhibition Zone: a. Measure the diameter of the zone of complete growth inhibition around each disk in millimeters.

## Quality Control

Adherence to quality control (QC) procedures is essential for accurate and reproducible AST results. Standard QC strains, as recommended by the Clinical and Laboratory Standards Institute (CLSI), should be tested concurrently with clinical isolates.

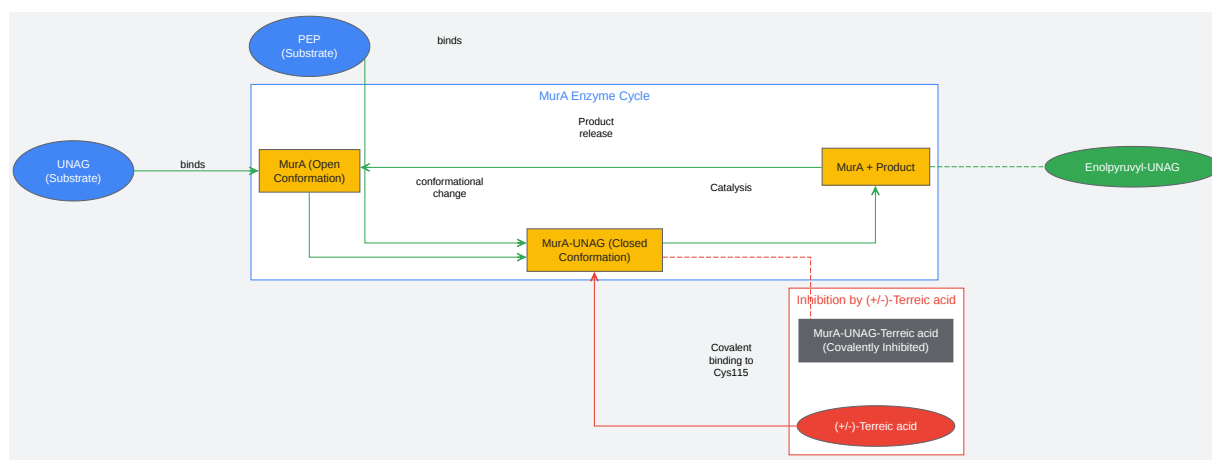
#### Recommended QC Strains:

- *Escherichia coli* ATCC® 25922™
- *Staphylococcus aureus* ATCC® 29213™

- *Pseudomonas aeruginosa* ATCC® 27853™
- *Enterococcus faecalis* ATCC® 29212™

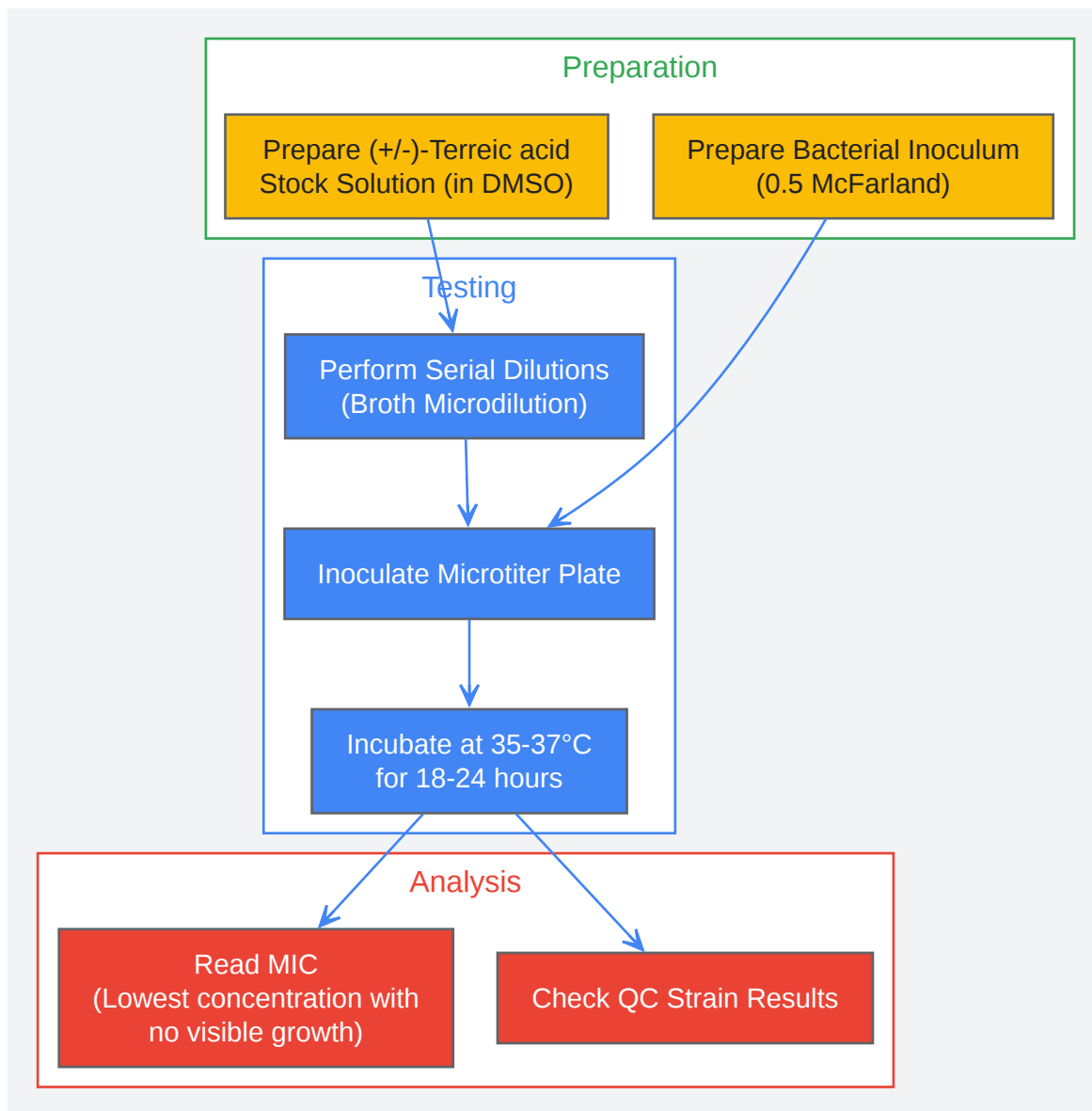
Note: As there are no established QC ranges for **(+/-)-Terreic acid**, it is recommended to test these standard strains to monitor the consistency of the test performance. Any deviations in the results for the QC strains with standard antibiotics should be investigated.

## Visualizations



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Caption: Covalent inhibition of the MurA enzyme by (+/-)-Terreic acid.



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Caption: Experimental workflow for broth microdilution antimicrobial susceptibility testing.

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## References

- 1. The Fungal Product Terreic Acid is a Covalent Inhibitor of the Bacterial Cell Wall Biosynthetic Enzyme UDP-N-acetylglucosamine 1-carboxyvinyltransferase (MurA) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Studies on terreic acid. | Sigma-Aldrich [sigmaaldrich.com]
- 3. Frontiers | Advances in UDP-N-Acetylglucosamine Enolpyruvyl Transferase (MurA) Covalent Inhibition [frontiersin.org]
- 4. Functional Consequence of Covalent Reaction of Phosphoenolpyruvate with UDP-N-acetylglucosamine 1-Carboxyvinyltransferase (MurA) - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. frontiersin.org [frontiersin.org]
- 7. pubs.acs.org [pubs.acs.org]
- 8. researchgate.net [researchgate.net]
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